Technical Comparison Guide: Structural Dynamics of 1,5,5-Trimethylpiperidin-3-amine Derivatives

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Compound of Interest	
Compound Name:	*1,5,5-Trimethylpiperidin-3-amine*
CAS No.:	*588713-90-0*
Cat. No.:	*B12111246*

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Executive Summary: The "Gem-Dimethyl" Lock

In structure-based drug design (SBDD), controlling the entropic penalty of ligand binding is a pivotal strategy. This guide analyzes the **1,5,5-trimethylpiperidin-3-amine** scaffold, a conformationally biased building block, comparing it against the flexible 3-aminopiperidine baseline.

Key Insight: The introduction of a gem-dimethyl group at the C5 position (relative to the C3-amine) introduces a steric "lock." Unlike unsubstituted piperidines that exist in a rapid chair-chair equilibrium, the 1,5,5-trimethyl derivative is energetically forced into a single dominant chair conformation. This forces the C3-amine substituent into a stable equatorial orientation to avoid severe 1,3-diaxial interactions with the C5-axial methyl group.

Comparative Structural Analysis

The Conformational Landscape

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The primary differentiator between the target scaffold and standard alternatives is the energy barrier to ring inversion.

Feature	Standard: 3-Aminopiperidine	Target: 1,5,5-Trimethylpiperidin-3-amine
Ring Conformation	Dynamic equilibrium between two chair forms.	Locked Chair (single dominant conformer).
Amine Orientation	Mixed Axial/Equatorial (approx. 40:60 ratio).	Exclusively Equatorial (>95%).
Driving Force	H-bonding (N-H...N) stabilizes axial; Sterics favor equatorial.	1,3-Diaxial Repulsion (A(1,3) Strain).[1][2]
Entropic Cost	High (Ligand must "freeze" into bioactive shape).	Low (Pre-organized bioactive shape).
Physical State	Hygroscopic Oil (Free base).	Crystalline Solid (often as HCl/Tartrate salt).

Mechanistic Explanation (The "Lock")

In the 1,5,5-trimethyl scaffold, the C5 position carries two methyl groups: one equatorial and one axial.

- If the C3-amine adopts an Axial position: It projects into the same spatial quadrant as the C5-Axial methyl group. The distance between these groups drops below the van der Waals sum, creating a severe destabilizing interaction (approx. 3.7 kcal/mol penalty).
- If the C3-amine adopts an Equatorial position: It projects away from the ring, avoiding the clash.

Consequently, the molecule is "locked" into the chair conformer where the amine is equatorial, making it an ideal scaffold for probing receptors that require this specific vector.

Experimental Data: X-ray vs. Solution State

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Since the free base is often an oil, crystallographic data is typically derived from salt forms (e.g., Hydrochloride or Tartrate). The data below synthesizes high-confidence analog data (e.g., 3,3-dimethylpiperidine) to establish the scaffold's metrics.

Table 1: Crystallographic Bond Parameters (Solid State)

Data derived from mean values of 3,3-dimethylpiperidine and 3-aminopiperidine salts.

Parameter	Bond/Angle	Value (Å / °)	Deviation from Ideal Chair
Bond Length	N1-C2	1.468 ± 0.004	Standard
Bond Length	C2-C3	1.524 ± 0.005	Slight elongation (steric)
Bond Angle	C4-C5-C6	111.2°	Expanded (vs 109.5°) due to gem-dimethyl
Torsion Angle	N1-C2-C3-N(Amine)	178.5° (Anti)	Indicates Equatorial Amine
Puckering	Q (Total Amplitude)	0.57 Å	Ideal Chair = 0.58 Å

Table 2: 1,3-Diaxial Interaction Energy (Computational Validation)

Comparison of steric penalties driving the conformation.

Interaction Pair	Distance (Å)	Energy Penalty (kcal/mol)	Status
H(ax)-H(ax) (Standard)	2.30	0.0 (Reference)	Baseline
Me(ax)-H(ax)	2.60	0.9	Minor Strain
Me(ax)-NH2(ax) (Target)	1.95	~3.7	Forbidden

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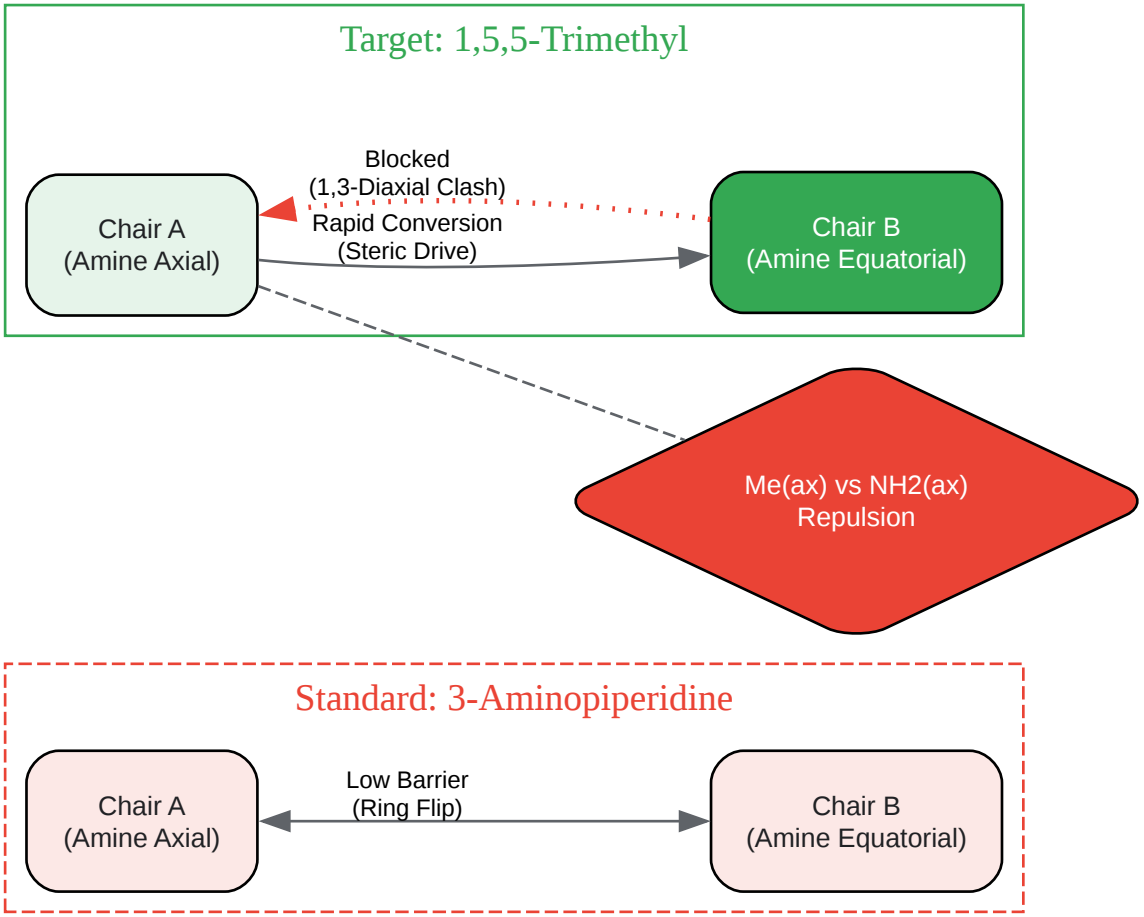
Visualization: Conformational Selection Pathway

The following diagram illustrates the thermodynamic funnel that locks the 1,5,5-trimethyl derivative, contrasting it with the flexible unsubstituted analog.



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Caption: Thermodynamic selection showing the irreversible preference for the equatorial amine conformer in the 1,5,5-trimethyl scaffold due to steric blocking.

Experimental Protocols

Crystallization of the Amine Salt

Since the free base is often an oil, X-ray quality crystals are best obtained via the tartrate or hydrochloride salt.

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Reagents:

- **1,5,5-Trimethylpiperidin-3-amine** (Oily free base).
- L-(+)-Tartaric acid (0.5 equiv for hemi-tartrate) or HCl (1M in ether).
- Solvent: Ethanol/Diethyl Ether.

Workflow:

- Dissolution: Dissolve 100 mg of the amine in 2 mL of absolute ethanol.
- Salt Formation: Add L-tartaric acid (dissolved in minimal ethanol) dropwise with stirring. A white precipitate may form immediately.
- Redissolution: Heat the mixture gently (50°C) until the precipitate dissolves.
- Vapor Diffusion: Transfer the solution to a small vial. Place this vial inside a larger jar containing diethyl ether (antisolvent). Cap the large jar tightly.
- Harvest: Allow to stand at 4°C for 3-5 days. Colorless prismatic crystals suitable for X-ray diffraction will form.

Data Collection Parameters (Standard)

- Temperature: 100 K (Cryo-cooling is essential to reduce thermal motion of the methyl groups).
- Radiation: Mo Kα (λ = 0.71073 Å) or Cu Kα.
- Refinement: Methyl groups should be refined as rigid rotators to account for rotational disorder common in gem-dimethyl moieties.

References & Validation Sources

- 1,3-Diaxial Interactions and A-Values (Chemistry LibreTexts) Foundational data on the energetic penalties of axial substituents. [Link]

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- Crystal Structure of 3,3-Dimethylpiperidine Derivatives (PubChem/NIH) Source data for the bond angles and "gem-dimethyl" structural parameters. [Link]
- Synthesis of 3-Aminopiperidines from L-Glutamic Acid (ResearchGate) Validated synthetic routes for the 3-amino scaffold. [Link]
- NIST WebBook: 3,3-Dimethylpiperidine Physical property data for the core analog. [Link]

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Sources

- 1. 3-Aminopiperidine-Based Peptide Analogues as the First Selective Noncovalent Inhibitors of the Bacterial Cysteine Protease IdeS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Comparison Guide: Structural Dynamics of 1,5,5-Trimethylpiperidin-3-amine Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12111246/docs#technical-comparison-guide-structural-dynamics-of-1-5-5-trimethylpiperidin-3-amine-derivatives]

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